

3,5-Pyridinedicarboxylic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3,5-Pyridinedicarboxylic acid

Cat. No.: B030323

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CAS Number: 499-81-0

This technical guide provides an in-depth overview of **3,5-Pyridinedicarboxylic acid**, also known as Dinicotinic acid. It is intended for researchers, scientists, and drug development professionals, offering comprehensive data on its chemical and physical properties, its role as a biological inhibitor, and detailed experimental protocols for its synthesis, analysis, and biological evaluation.

Core Chemical and Physical Properties

3,5-Pyridinedicarboxylic acid is a heterocyclic compound that serves as a versatile building block in organic synthesis and drug discovery. Its properties are summarized in the tables below.

Chemical Identifiers and Formula

Identifier	Value
CAS Number	499-81-0[1][2][3][4][5]
Molecular Formula	C ₇ H ₅ NO ₄ [1][4][5]
Molecular Weight	167.12 g/mol [1][4][5]
IUPAC Name	Pyridine-3,5-dicarboxylic acid[4]
Synonyms	Dinicotinic acid, 5-Carboxynicotinic acid

Physicochemical Properties

Property	Value
Physical State	White to off-white crystalline powder[4]
Melting Point	>300 °C[4]
Solubility	Insoluble in water[4]
pKa	2.8 (at 25 °C)[4]

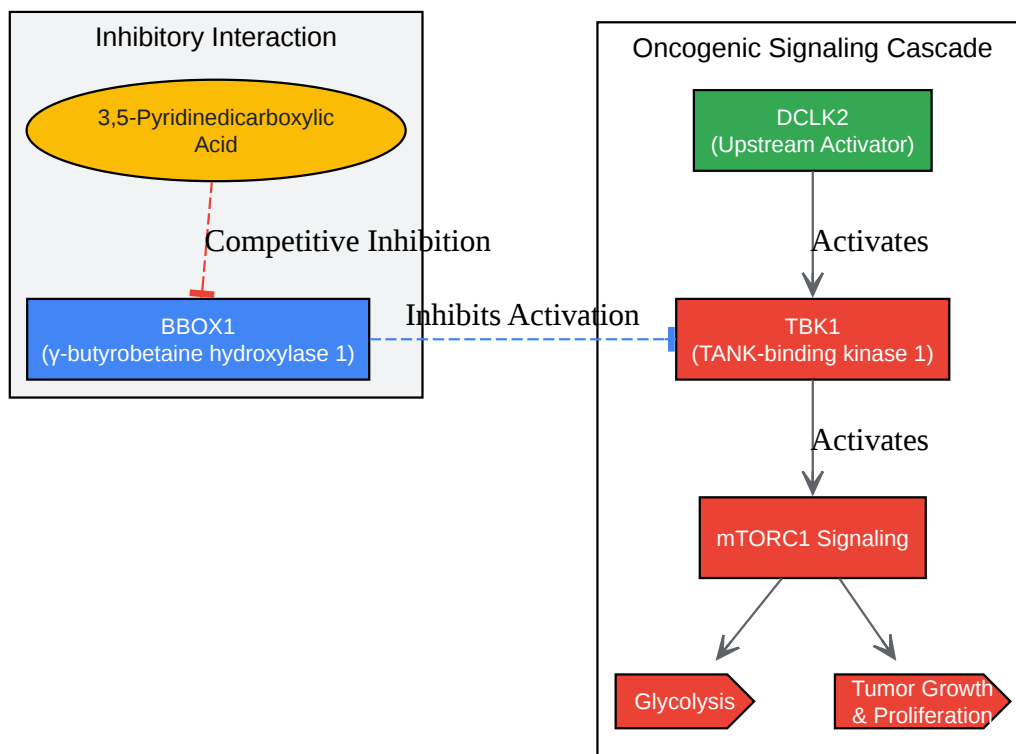
Biological Activity and Drug Development Applications

3,5-Pyridinedicarboxylic acid is a known competitive inhibitor of γ -butyrobetaine hydroxylase 1 (BBOX1).[1][2] BBOX1 is the enzyme responsible for the final step in the biosynthesis of L-carnitine, a crucial molecule for fatty acid metabolism.[6] By inhibiting BBOX1, **3,5-pyridinedicarboxylic acid** can modulate cellular metabolism, a mechanism of significant interest in various therapeutic areas.

Inhibition of the BBOX1-TBK1-mTORC1 Signaling Pathway

Recent research has identified BBOX1 as a tumor suppressor in clear cell renal cell carcinoma (ccRCC). BBOX1 has been shown to restrain the oncogenic TBK1-mTORC1 signaling pathway. The loss of BBOX1 expression is observed during the malignant transformation in ccRCC. Restoration of BBOX1 expression can reduce cancer cell viability and inhibit tumor growth. Mechanistically, BBOX1 disrupts the activation of TANK-binding kinase 1 (TBK1) by preventing its interaction with an upstream activator. This inhibitory action on a critical oncogenic pathway highlights the potential of BBOX1 inhibitors, like **3,5-pyridinedicarboxylic acid**, as therapeutic agents in oncology.

BBOX1-Mediated Inhibition of the TBK1-mTORC1 Oncogenic Pathway



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- To cite this document: BenchChem. [3,5-Pyridinedicarboxylic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030323#3-5-pyridinedicarboxylic-acid-cas-number-and-properties]

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